

using sodium acid phthalate as a nucleating agent in polymers

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Compound of Interest

Compound Name: *1,2-Benzenedicarboxylic acid, monosodium salt*

CAS No.: 827-27-0

Cat. No.: B148036

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Application Note: Sodium Acid Phthalate as a Nucleating Agent in Semicrystalline Polymers

Part 1: Executive Summary

This technical guide outlines the protocol for utilizing Sodium Acid Phthalate (Monosodium Phthalate, CAS: 827-27-0) as a heterogeneous nucleating agent in semicrystalline polymers, primarily Isotactic Polypropylene (iPP) and Polyesters (PET/PBT).

While Sodium Benzoate is the industry standard for

-nucleation, Sodium Acid Phthalate offers a unique carboxylate-aromatic structure that facilitates epitaxial growth. However, its acidic nature (possessing one un-neutralized carboxylic acid group) requires specific processing considerations to prevent polymer degradation. This guide provides a validated workflow for compounding, processing, and characterizing the nucleation efficiency of this additive.

Part 2: Scientific Foundation & Mechanism

Mechanism of Action

Sodium Acid Phthalate functions via heterogeneous nucleation. In a molten polymer matrix, the high-melting-point salt particles remain solid and provide a stable surface with low interfacial free energy (

). This lowers the activation energy barrier (

) required for the polymer chains to fold into a crystalline nucleus.

- **Epitaxial Matching:** The aromatic ring and the polar sodium carboxylate moiety align with the polymer's crystal lattice (specifically the c -axis of iPP), templating the growth of lamellae.
- **Ionic Clustering:** The ionic domains of the salt create high-energy surfaces that attract polarizable segments of the polymer chain, stabilizing the initial "embryo" of the crystal.

Critical Consideration: The "Acid" Factor

Unlike Disodium Phthalate or Sodium Benzoate, Sodium Acid Phthalate contains a free carboxylic acid proton (

).

- In Polypropylene (PP): Generally inert, but can interact with basic stabilizers (HALS).
- In Polyesters (PET/PLA): The acidic proton can catalyze hydrolytic degradation during melt processing. Strict drying and buffering protocols are required.

Part 3: Material Selection & Preparation

Raw Material Specifications

Parameter	Specification	Reason for Specification
Chemical Name	Sodium Hydrogen Phthalate	Target Nucleating Agent
CAS Number	827-27-0	Identity Verification
Purity		Impurities can disrupt crystal growth.
Moisture Content		Critical to prevent hydrolysis in PET/PLA.
Particle Size ()		Smaller size = higher nucleation density.
Particle Size ()		Large particles cause stress concentrations (impact failure).

Pre-Processing Protocol (Milling)

Commercial Sodium Acid Phthalate is often sold as large crystals (used for pH buffers). It must be milled before use in polymers.

- Jet Milling: Micronize the powder to achieve .
- Sieving: Pass through a 325-mesh screen to remove agglomerates.
- Drying: Vacuum dry at 110°C for 4 hours prior to compounding.

Part 4: Compounding & Processing Protocol Formulation Strategy

- Loading Level: 0.05 wt% to 0.3 wt%. (Saturation typically occurs at ~0.2 wt%).
- Dispersion Aid: Use 0.1 wt% Zinc Stearate or Calcium Stearate to act as a lubricant and prevent re-agglomeration of the salt.

- Acid Scavenger (Crucial for Polyesters): Add 0.1 wt% epoxy-based chain extender or hydrotalcite to neutralize potential acidity.

Experimental Workflow (Graphviz Diagram)



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Figure 1: Step-by-step workflow for preparing and testing nucleated polymer composites.

Twin-Screw Extrusion Parameters (Example for PP)

- Feeder: Gravimetric feeder (loss-in-weight) is essential for accuracy at low loadings (0.1%).
- Screw Design: High-shear mixing elements (kneading blocks) required in Zone 3 and 5 to disperse the polar salt into the non-polar polymer.
- Temperature Profile (iPP):
 - Zone 1: 190°C
 - Zone 2-4: 210°C
 - Die: 220°C
 - Note: Keep melt temp below 250°C to prevent volatilization or degradation.

Part 5: Characterization Protocol

To validate the efficacy of Sodium Acid Phthalate, you must compare the Nucleated sample against a Blank (Virgin Polymer) and a Control (Standard Nucleator, e.g., Sodium Benzoate).

Differential Scanning Calorimetry (DSC)

- Purpose: Measure Crystallization Temperature (

).

- Protocol:
 - Heat to 230°C (erase thermal history). Hold 5 min.
 - Cool at 10°C/min to 50°C. Record
(Peak Crystallization Temp).
 - Heat to 230°C at 10°C/min. Record

and

.

- Success Criteria: An increase in
of
compared to the blank indicates effective nucleation.

Polarized Optical Microscopy (POM)

- Purpose: Visualize spherulite size.
- Protocol:
 - Melt sample between glass slides at 230°C.
 - Isothermal crystallization at 130°C.
 - Observe spherulite density.
- Expected Result: Nucleated samples should show a "grainy" texture with thousands of tiny spherulites, whereas the blank will show large, distinct Maltese crosses.

Mechanical Testing

- Flexural Modulus (ASTM D790): Expect 10-20% increase due to higher crystallinity.

- Haze (ASTM D1003): Expect reduction in haze (improved clarity) if particle size is sufficiently small ().

Part 6: Data Presentation & Troubleshooting

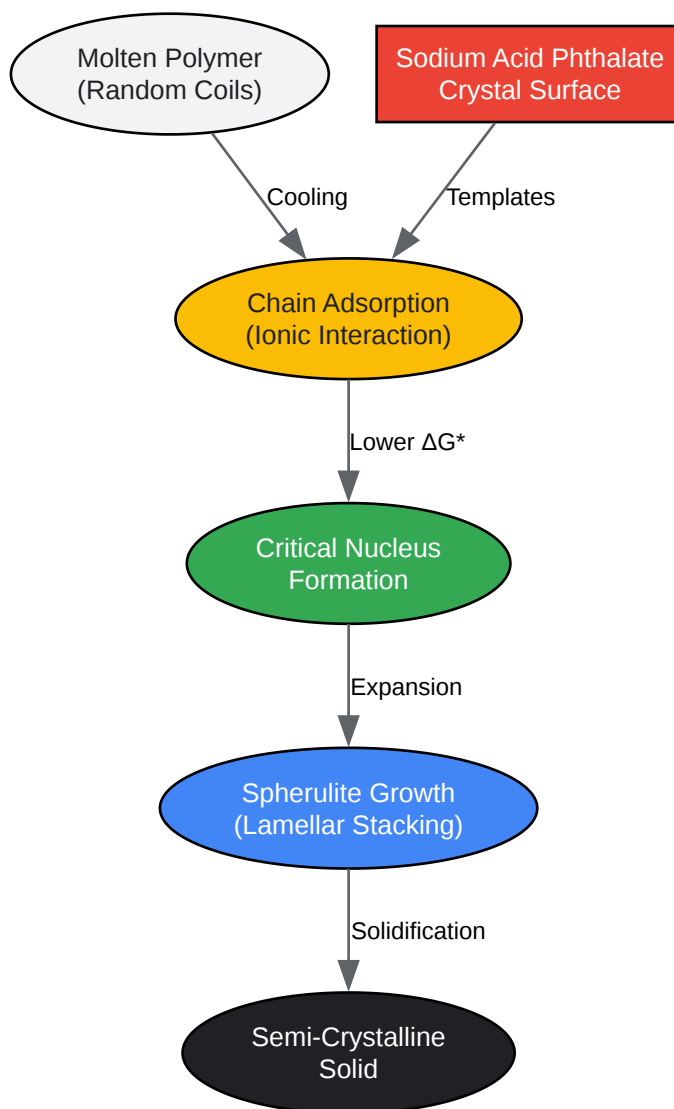
Comparative Data Table (Hypothetical Reference Data)

Property	Virgin iPP	iPP + 0.2% Na-Benzoate	iPP + 0.2% Na-Acid-Phthalate
(Crystallization Temp)	110°C	125°C	122°C - 126°C
Half-Crystallization Time ()	15 min	2 min	2.5 min
Flexural Modulus	1.4 GPa	1.7 GPa	1.65 GPa
Haze (1mm plaque)	60%	25%	30%

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Improvement	Large particle size	Check milling; ensure .
White Specks in Part	Poor dispersion	Increase extruder screw speed; use dispersant (ZnSt).
Polymer Yellowing	Acidic degradation	Add acid scavenger (DHT-4A); verify drying.
Bubbles/Splay	Moisture	Dry Sodium Acid Phthalate at 110°C under vacuum.

Part 7: Nucleation Mechanism Diagram



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Figure 2: Mechanism of heterogeneous nucleation facilitated by ionic surface interactions.

Part 8: References

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